

Molecular weight and chemical formula of Primisulfuron-methyl

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Compound of Interest

Compound Name: *Primisulfuron-methyl*

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An In-depth Technical Guide to Primisulfuron-methyl

For Researchers, Scientists, and Drug Development Professionals

Abstract

Primisulfuron-methyl is a selective post-emergence sulfonylurea herbicide.^[1] It is utilized for the control of a variety of grass and broadleaf weeds, primarily in corn cultivation.^[1] Its herbicidal activity stems from the inhibition of the acetolactate synthase (ALS) enzyme, a critical component in the biosynthetic pathway of branched-chain amino acids in plants.^{[1][2][3][4][5][6]} This document provides a comprehensive overview of the chemical and physical properties of **Primisulfuron-methyl**, its mechanism of action, and detailed experimental protocols for its analysis.

Chemical and Physical Properties

Primisulfuron-methyl is a colorless, crystalline solid.^[7] The fundamental chemical and physical characteristics of **Primisulfuron-methyl** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Chemical Formula	<chem>C15H12F4N4O7S</chem>	[1] [3]
Molecular Weight	468.3 g/mol	[1]
CAS Number	86209-51-0	[3] [8] [9] [10]
IUPAC Name	methyl 2-[[[4,6-bis(difluoromethoxy)pyrimidin-2-yl]amino]carbonyl]amino]sulfonylbenzoate	[8]
Synonyms	Beacon, Tell, CGA-136872	[3] [8]
Melting Point	194.8-197.4 °C (with decomposition)	[8]
Solubility (at 25 °C)	Acetone: 35,000 mg/L, Ethanol: 1000 mg/L, Toluene: 570 mg/L, n-octanol: 7.7 mg/L, n-hexane: 1.5 mg/L	[8]
Water Solubility	70 mg/L (at 20 °C)	[7]
Vapor Pressure	<5 x 10 ⁻³ mPa (at 25 °C)	[8]
pKa	5.1	[8]
Log K _{ow} (Octanol-Water Partition Coefficient)	0.06 (at 25 °C)	[8]

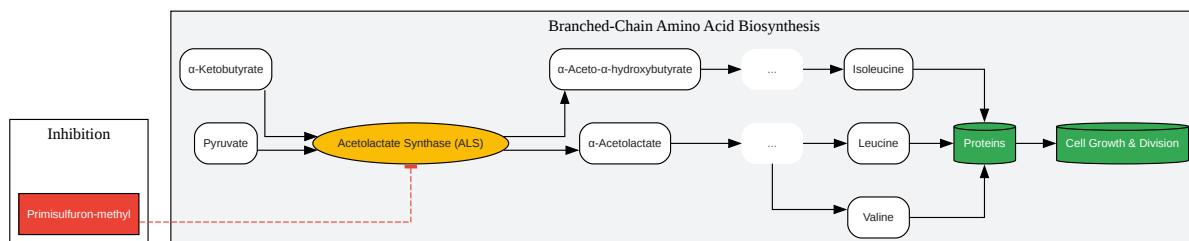
Mechanism of Action: Inhibition of Acetolactate Synthase

The primary mode of action of **Primisulfuron-methyl** is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) [\[6\]](#) This enzyme is pivotal in the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) As these amino acids are essential for protein synthesis and,

consequently, cell division and growth, the inhibition of ALS leads to a cessation of growth in susceptible plants.[2][3][5]

Primisulfuron-methyl is absorbed through both the foliage and roots of the plant and is translocated to the growing points where it exerts its inhibitory effect on ALS.[1][3] The inhibition of this enzymatic pathway ultimately results in the death of the weed.

Below is a diagram illustrating the signaling pathway affected by **Primisulfuron-methyl**.



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Mechanism of action of **Primisulfuron-methyl**.

Experimental Protocols

Synthesis of **Primisulfuron-methyl**

A general method for the synthesis of **Primisulfuron-methyl** involves the reaction of 2-sulfamoylchloride benzoic acid with 2-amino-4,6-difluoromethoxypyrimidine.[8] Another described synthesis route reacts 2-amino, 4,6-dihydroxy-pyrimidine with a fluorinating reagent to produce the key intermediate 2-amino, 4,6-bis(difluoro-methoxy)pyrimidine.[7] This intermediate is then reacted with o-methoxycarbonyl benzenesulfonyl isocyanate to yield **Primisulfuron-methyl**.[7]

Analytical Method for the Determination of Primisulfuron-methyl in Soil

This protocol is based on the EPA method GRM070.02A and is suitable for the quantification of **Primisulfuron-methyl** residues in soil samples.[\[9\]](#)

3.2.1. Extraction

- Weigh 50 g of soil into a 250 mL flask.
- Add 100 mL of an extraction solvent mixture of acetonitrile/water/concentrated ammonium hydroxide (90/8/2 v/v/v).[\[9\]](#)
- Shake the flask for one hour at room temperature.[\[9\]](#)
- Filter the extract and collect the supernatant.

3.2.2. Cleanup

- Take an aliquot of the extract and evaporate it to a small volume using a rotary evaporator.[\[9\]](#)
- Dilute the concentrated extract with 0.1 M sodium carbonate (Na_2CO_3) aqueous solution.[\[9\]](#)
- Partition the alkaline aqueous solution with toluene to remove nonpolar interferences.[\[9\]](#)
- Acidify the aqueous phase with dilute phosphoric acid and partition again with dichloromethane.[\[9\]](#)
- Evaporate the dichloromethane phase to dryness.[\[9\]](#)
- Dissolve the residue in acetonitrile and evaporate again to remove any residual water.[\[9\]](#)
- Perform a final cleanup step using an Alumina Sep-Pak cartridge.[\[9\]](#)

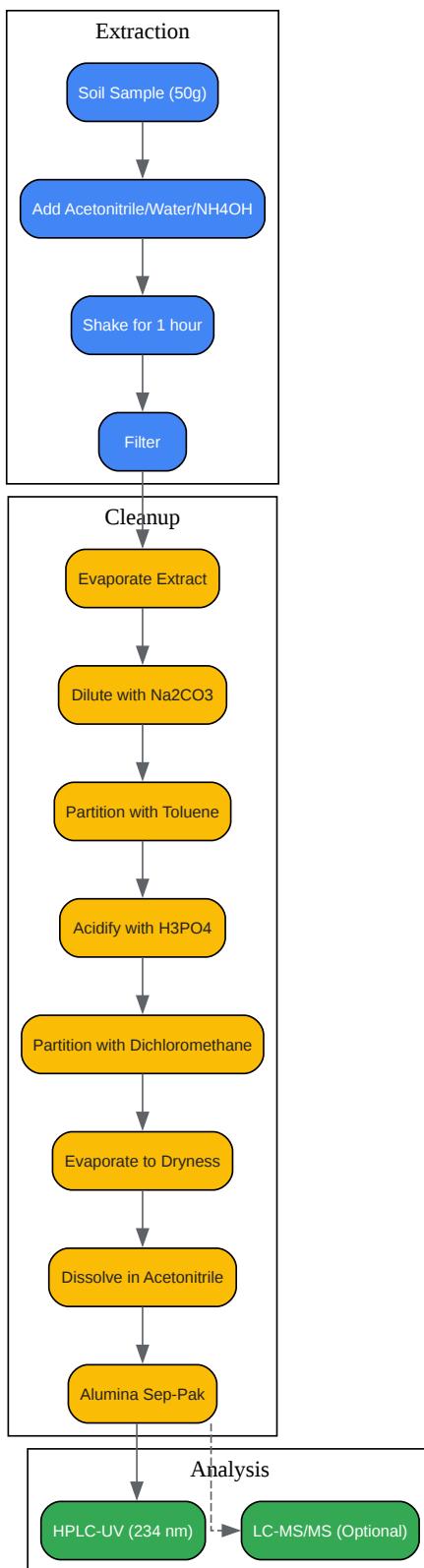
3.2.3. Quantification

- Dissolve the final residue in a suitable solvent for analysis.

- Analyze the sample using High-Performance Liquid Chromatography (HPLC) with UV detection at 234 nm.[9]
- For more sensitive and specific quantification, especially in complex matrices, Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) can be employed as an alternative determination step.[9]

The limit of quantitation (LOQ) for this method is established at 0.01 ppm (mg/kg) for the analysis of **Primisulfuron-methyl** in soil.[9]

Below is a workflow diagram for the analytical determination of **Primisulfuron-methyl** in soil.

[Click to download full resolution via product page](#)**Analytical workflow for Primisulfuron-methyl in soil.**

Analytical Method for the Determination of Primisulfuron-methyl in Water

This protocol is based on the EPA method GRM070.01A and is designed for the analysis of **Primisulfuron-methyl** in water samples.[\[10\]](#)

3.3.1. Sample Preparation

- Take a 20 mL subsample of the water and transfer it to a 50 mL polypropylene centrifuge tube.[\[10\]](#)
- Acidify the sample with acetic acid.[\[10\]](#)

3.3.2. Quantification

- Directly inject the acidified sample into a Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) system for analysis.[\[10\]](#)

The limit of quantitation (LOQ) for this method is 0.05 ppb ($\mu\text{g/L}$) for **Primisulfuron-methyl** in ground water.[\[10\]](#)

Conclusion

Primisulfuron-methyl is a potent and selective herbicide with a well-defined mechanism of action targeting the ALS enzyme in plants. The provided data and protocols offer a comprehensive technical resource for researchers and scientists working with this compound. The detailed analytical methods are crucial for residue analysis and environmental monitoring, ensuring its safe and effective use.

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